

# Trofolastat in the Spotlight: A Comparative Guide to Lymph Node Metastasis Detection

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## Compound of Interest

Compound Name: *Trofolastat*  
CAS No.: *1660954-70-0*  
Cat. No.: *B15192661*

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For researchers, scientists, and drug development professionals, the accurate detection of lymph node metastases is a critical step in cancer staging and treatment planning. This guide provides a comprehensive comparison of the sensitivity and specificity of **Trofolastat** for this purpose, benchmarked against other established imaging modalities. Experimental data and detailed protocols are presented to offer a clear perspective on its performance.

## Performance Snapshot: Trofolastat vs. Alternatives

The diagnostic accuracy of any imaging agent is paramount. The table below summarizes the sensitivity and specificity of 99mTc-**Trofolastat** SPECT/CT in detecting lymph node metastases, alongside comparable data for other common techniques.

| Imaging Modality                            | Sensitivity | Specificity | Patient Population                                  |
|---------------------------------------------|-------------|-------------|-----------------------------------------------------|
| 99mTc-Trofolastat SPECT/CT                  | 50%         | 87%         | Intermediate and high-risk prostate cancer[1][2][3] |
| 99mTc-Trofolastat SPECT/CT (TBR prediction) | 90%         | -           | Intermediate and high-risk prostate cancer[1][2][3] |
| Computed Tomography (CT)                    | ~40-42%     | 82%         | Prostate cancer[4]                                  |
| Magnetic Resonance Imaging (MRI)            | 38.9%       | 82.6%       | Prostate cancer[5]                                  |
| 68Ga-PSMA PET/CT                            | 64%         | 95%         | Intermediate and high-risk prostate cancer[4]       |
| PSMA PET/CT                                 | 73.7%       | 97.5%       | High-risk prostate cancer[5]                        |
| Nanoparticle-enhanced MRI (LMRI)            | 98%         | 92%         | Various primary cancers[6][7][8]                    |

## Delving into the Data: Experimental Protocols

Understanding the methodology behind these figures is crucial for their correct interpretation and potential replication. Below are the detailed experimental protocols for the key studies cited.

### 99mTc-Trofolastat SPECT/CT Protocol for Prostate Cancer

This protocol is based on a phase 2 multicenter study involving patients with intermediate- and high-risk prostate cancer scheduled for radical prostatectomy and extended pelvic lymph node dissection.[1][2][3]

#### 1. Patient Population:

- 105 patients with confirmed prostate cancer and an increased risk of lymph node involvement.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## 2. Imaging Agent:

- 99mTc-**Trofolastat** (also known as 99mTc-MIP-1404), a small-molecule inhibitor of prostate-specific membrane antigen (PSMA).[\[1\]](#)[\[2\]](#)[\[3\]](#)

## 3. Imaging Procedure:

- Patients received an injection of 99mTc-**Trofolastat**.
- Pelvic SPECT/CT imaging was performed 3 to 6 hours post-injection.[\[9\]](#)

## 4. Image Analysis:

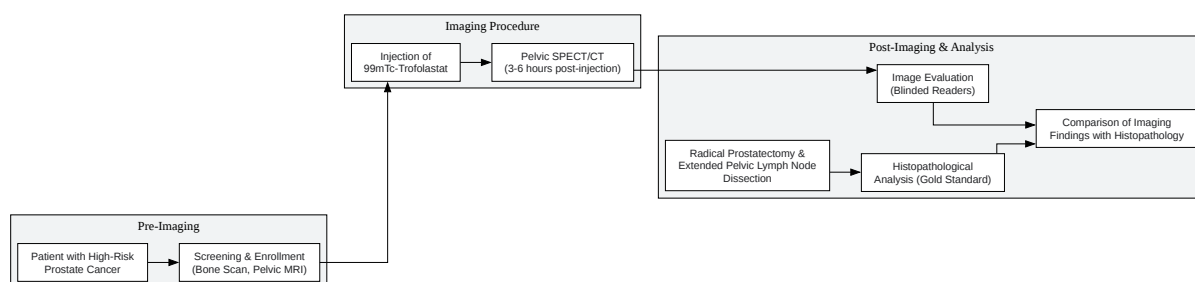
- Images were evaluated by multiple readers blinded to clinical information.[\[10\]](#)
- Visual and semi-quantitative (tumor-to-background ratio, TBR) scores were used to assess 99mTc-**Trofolastat** uptake.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## 5. Gold Standard:

- Histopathological analysis of tissue obtained from radical prostatectomy and extended pelvic lymph node dissection served as the reference standard for comparison.[\[1\]](#)[\[2\]](#)[\[3\]](#)

# Visualizing the Workflow

To further clarify the process, the following diagram illustrates the experimental workflow for detecting lymph node metastases using 99mTc-**Trofolastat** SPECT/CT.

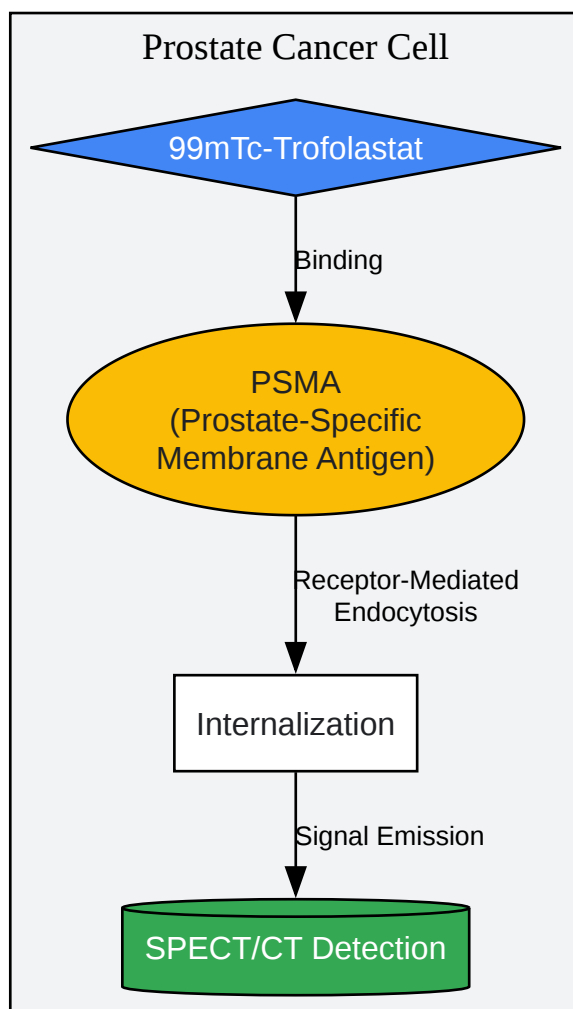


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Caption: Experimental workflow for 99mTc-**Trofolastat** SPECT/CT imaging and analysis.

## Signaling Pathway Context

**Trofolastat**'s mechanism of action is rooted in its ability to target the Prostate-Specific Membrane Antigen (PSMA), a transmembrane protein highly overexpressed on the surface of prostate cancer cells.



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Caption: Mechanism of 99mTc-**Trofolostat** targeting PSMA on prostate cancer cells.

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